

# IUPAC name and CAS number for N-(5-amino-2-methylphenyl)acetamide

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Compound Name:	<i>N</i> -(5-amino-2-methylphenyl)acetamide
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## Technical Guide: N-(5-amino-2-methylphenyl)acetamide

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### Abstract

This technical guide provides a comprehensive overview of **N-(5-amino-2-methylphenyl)acetamide**, a key chemical intermediate. The document details its chemical identity, physicochemical properties, and available toxicological data. While specific experimental protocols for its synthesis and detailed spectroscopic analyses are not extensively available in public literature, this guide compiles the known information and provides context based on related chemical structures. This information is intended to support researchers in understanding the fundamental characteristics of this compound for applications in chemical synthesis and drug development.

### Chemical Identity and Properties

**N-(5-amino-2-methylphenyl)acetamide** is an aromatic amide. Its chemical structure consists of an acetamide group attached to a 2-methylaniline (o-toluidine) core, with an additional amino group at the 5-position of the phenyl ring.

Table 1: Chemical Identifiers and Nomenclature

Identifier	Value	Citation
IUPAC Name	N-(5-amino-2-methylphenyl)acetamide	<a href="#">[1]</a>
CAS Number	5434-30-0	<a href="#">[1]</a>
Alternative Names	5'-Amino-2'-methylacetanilide	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O	<a href="#">[1]</a>
Molecular Weight	164.20 g/mol	<a href="#">[1]</a>

Table 2: Physicochemical Properties

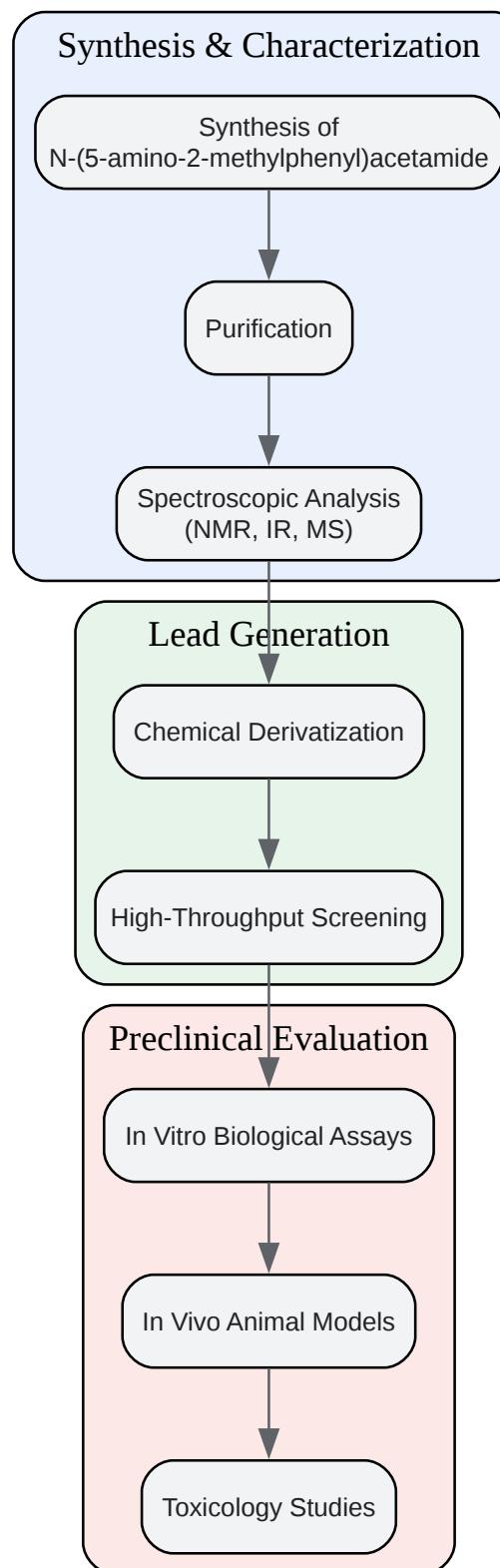
Property	Value	Citation
Melting Point	139-140 °C	
Physical Form	Solid	<a href="#">[2]</a>

## Synthesis

A detailed, peer-reviewed experimental protocol for the direct synthesis of **N-(5-amino-2-methylphenyl)acetamide** is not readily available in the surveyed literature. However, its synthesis can be logically inferred from standard organic chemistry reactions. A plausible synthetic route would involve the acetylation of 2-methyl-5-nitroaniline followed by the reduction of the nitro group.

## Hypothetical Synthesis Pathway

This proposed two-step synthesis provides a logical workflow for the preparation of **N-(5-amino-2-methylphenyl)acetamide** from commercially available starting materials.



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